

Potential off-target effects of GDC-0310 in cellular assays

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Compound of Interest

Compound Name: GDC-0310

Cat. No.: B11928786

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Technical Support Center: GDC-0310

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **GDC-0310** in cellular assays. This guide is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **GDC-0310**?

GDC-0310 is a potent and selective inhibitor of the voltage-gated sodium channel Nav1.7.[1][2] It belongs to the acyl-sulfonamide class of inhibitors.[3] The inhibition of Nav1.7 is intended to block the propagation of pain signals.

Q2: How selective is **GDC-0310** for Nav1.7 over other sodium channel subtypes?

GDC-0310 shows selectivity for Nav1.7 over other Nav subtypes, but it is not entirely specific. It exhibits some activity against other Nav channels, particularly Nav1.4.[4] The development of **GDC-0310** was an optimization effort to improve selectivity compared to earlier compounds like GDC-0276.[1][5][6]

Q3: Why was the clinical development of **GDC-0310** discontinued?

The development of **GDC-0310**, along with a similar compound GDC-0276, was halted after Phase I clinical trials for reasons that have not been publicly disclosed.[4]

Q4: What are the known off-target effects of **GDC-0310**?

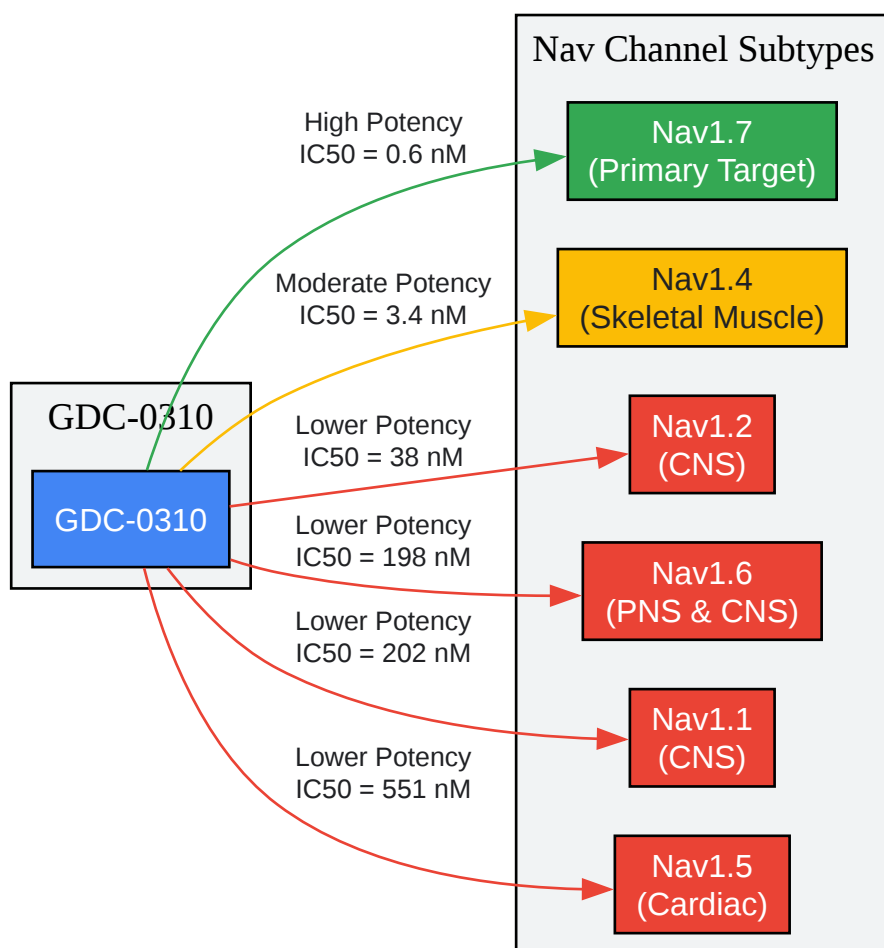
Specific off-target effects of **GDC-0310** on unrelated proteins or signaling pathways are not extensively detailed in the public domain. Most available data focuses on its selectivity across different sodium channel isoforms. Its modest selectivity over Nav1.4 could be a source of potential off-target effects in cell types expressing this channel, such as skeletal muscle.^[4]

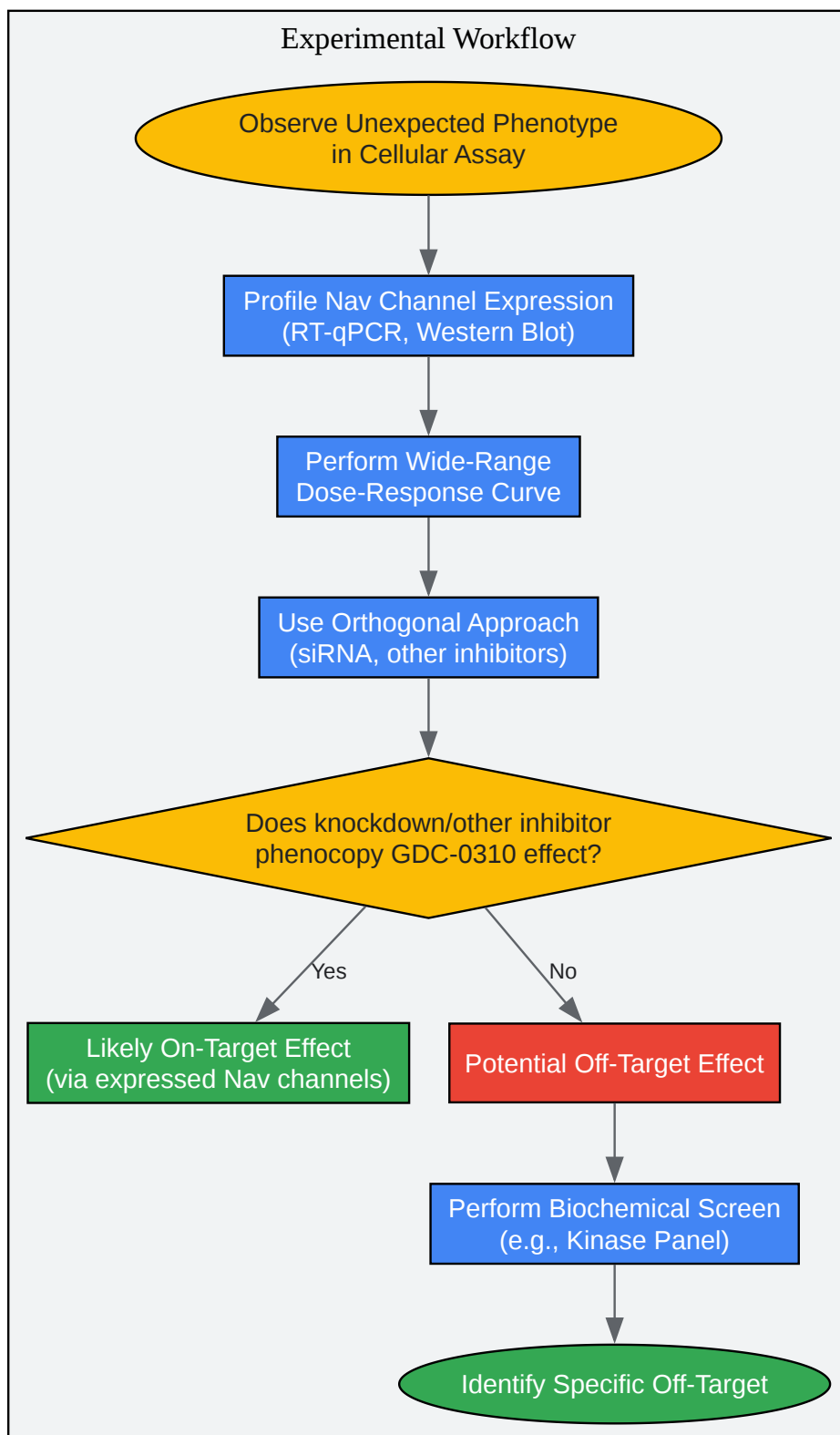
Quantitative Data Summary

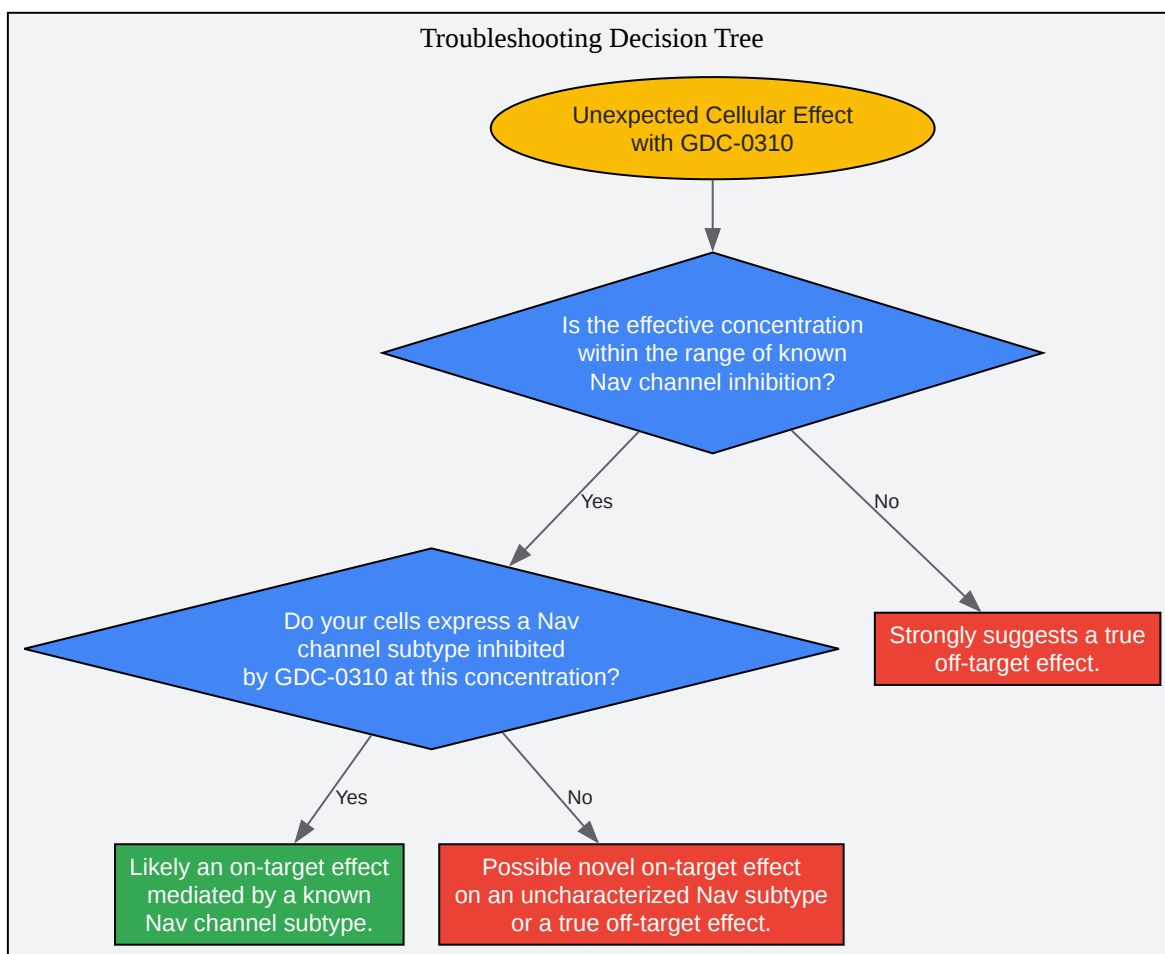
The following table summarizes the inhibitory activity of **GDC-0310** against various human voltage-gated sodium channel (hNav) subtypes.

Target	IC50 (nM)	Fold Selectivity vs. hNav1.7
hNav1.7	0.6 ^[2] ^[3]	1x
hNav1.4	3.4 ^[3]	~6x ^[4]
hNav1.2	38 ^[3]	~63x ^[4]
hNav1.6	198 ^[3]	~330x ^[4]
hNav1.1	202 ^[3]	>63x ^[4]
hNav1.5	551 ^[3]	>63x ^[4]

Visualizing GDC-0310 Selectivity







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References

- 1. Discovery of Acyl-sulfonamide Nav1.7 Inhibitors GDC-0276 and GDC-0310 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Discovery of Acyl-sulfonamide Nav1.7 Inhibitors GDC-0276 and GDC-0310. | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
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